Application Notes and Protocols: Creation and Analysis of MreB Mutant Strains

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Compound of Interest

Compound Name:	*MreB protein*
CAS No.:	*149255-61-8*
Cat. No.:	*B1176897*

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Introduction

MreB, a prokaryotic homolog of actin, is a crucial determinant of cell shape in many rod-shaped bacteria.[1] It forms filamentous structures beneath the cell membrane that orchestrate the synthesis of the peptidoglycan cell wall, thereby dictating cell morphology and integrity.[2][3][4] Dysregulation of MreB function through mutation or inhibition leads to defects in cell shape, often resulting in spherical cells, and can impact viability, making it an attractive target for novel antimicrobial agents.[1][4][5]

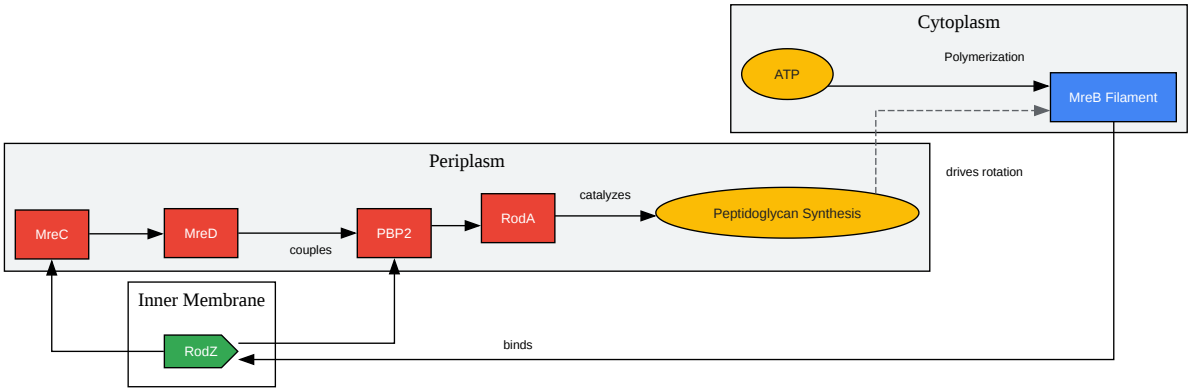
These application notes provide detailed protocols for the creation of MreB mutant strains, focusing on site-directed mutagenesis, and for the subsequent analysis of their phenotypes. The described methods will enable researchers to investigate the structure-function relationships of MreB, to understand its role in bacterial physiology, and to screen for compounds that modulate its activity.

MreB Signaling and Role in Cell Wall Synthesis

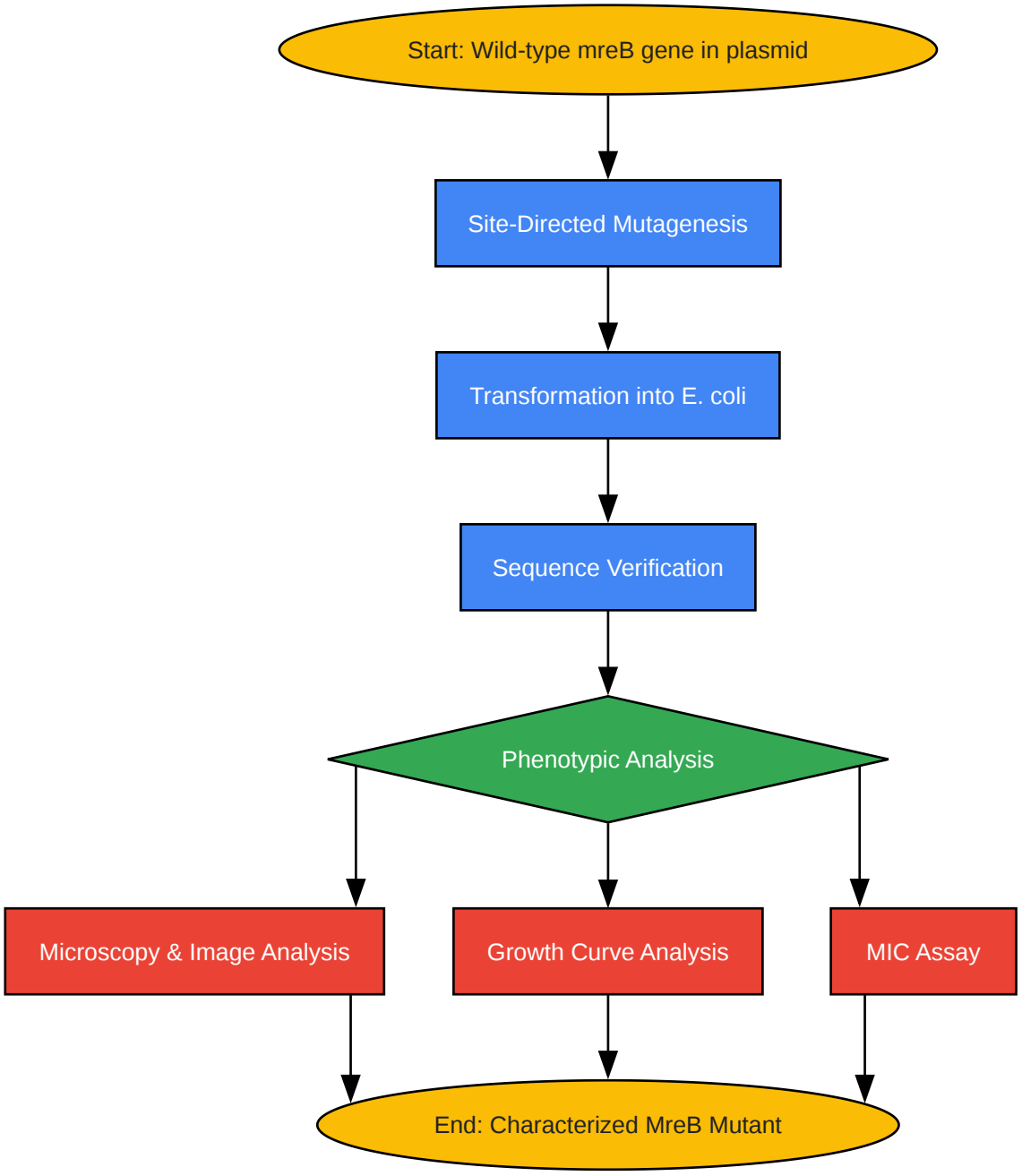
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MreB is a central organizer of the elongasome, the multi-protein complex responsible for cell wall elongation.[5][6] It directly or indirectly interacts with several key proteins, including RodZ, MreC, and MreD, to link the cytoplasmic MreB filaments to the periplasmic peptidoglycan synthesis machinery.[3][7][8][9][10] The transmembrane protein RodZ is particularly critical, as it couples MreB to the cell wall synthesis enzymes.[4][7][11][12] The dynamic rotation of MreB filaments around the cell circumference is dependent on active cell wall synthesis, suggesting a feedback mechanism where the synthesis machinery's movement drives MreB rotation.[2] This coordinated action ensures the uniform insertion of new peptidoglycan precursors, maintaining a consistent rod shape during cell growth.[2][3]

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